

Essential Safety and Operational Guide for Handling eIF4A3-IN-6

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Compound of Interest

Compound Name: eIF4A3-IN-6

Cat. No.: B12420740

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **eIF4A3-IN-6**. The following procedures are designed to ensure the safe handling, use, and disposal of this potent eukaryotic initiation factor 4A (eIF4A) inhibitor.

Hazard Identification and Safety Data Summary

eIF4A3-IN-6 is a chemical compound that requires careful handling due to its potential health and environmental hazards. The primary routes of exposure are inhalation, skin contact, and ingestion.

Parameter	Information	Source
Chemical Name	eIF4A3-IN-6	[1]
CAS Number	2100133-77-3	[1][2]
Molecular Formula	C26H25N3O5	[2][3]
Molecular Weight	459.49 g/mol	[2][3]
GHS Hazard Classification	Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.	[2]
Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.	[2]	
Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.	[2]	
Storage Conditions	Store at -20°C as a powder.	[2]
Store at -80°C when in solvent.	[2]	
Keep container tightly sealed in a cool, well-ventilated area.	[2]	
Keep away from direct sunlight and sources of ignition.	[2]	

Personal Protective Equipment (PPE) Requirements

The use of appropriate personal protective equipment is mandatory to prevent exposure when handling **eIF4A3-IN-6**. The required PPE acts as a primary barrier against chemical contact.

- Gloves: Two pairs of chemotherapy-grade, powder-free nitrile gloves are required. Change gloves immediately if contaminated.[4]
- Gowns: A disposable, back-closing gown made of a material demonstrated to be resistant to chemotherapy drugs should be worn.[4][5]

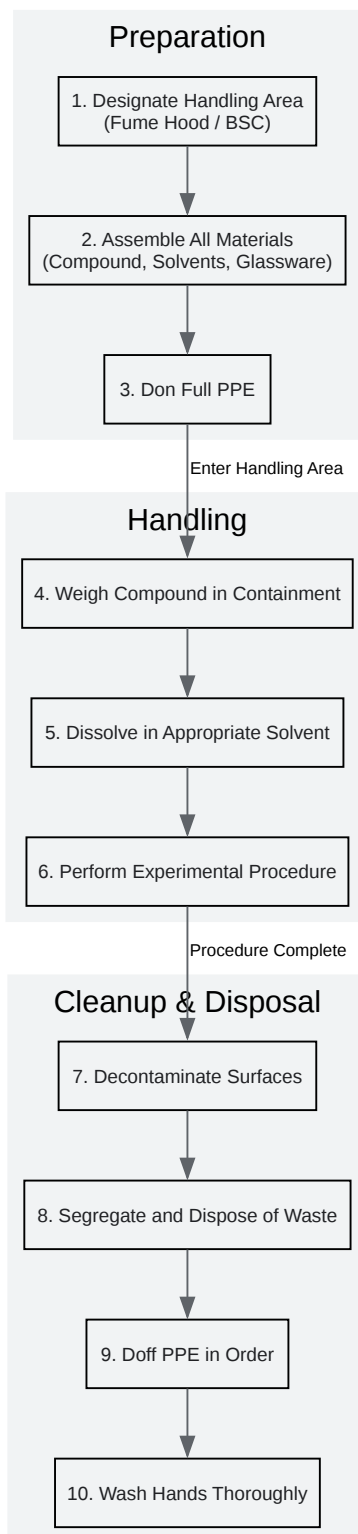
- Eye and Face Protection: ANSI-rated safety goggles with side shields or a full-face shield must be worn to protect against splashes.[2]
- Respiratory Protection: If there is a risk of aerosolization or if handling the powder outside of a certified chemical fume hood or biological safety cabinet, a NIOSH-approved N95 or higher-level respirator is required.[5]
- Clothing: Wear impervious clothing to minimize skin exposure.[2]

It is crucial to ensure that all PPE is donned before handling the compound and removed in a manner that avoids cross-contamination.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is essential for minimizing risk. The following diagram and steps outline the standard procedure for handling **eIF4A3-IN-6**.

Workflow for Handling eIF4A3-IN-6



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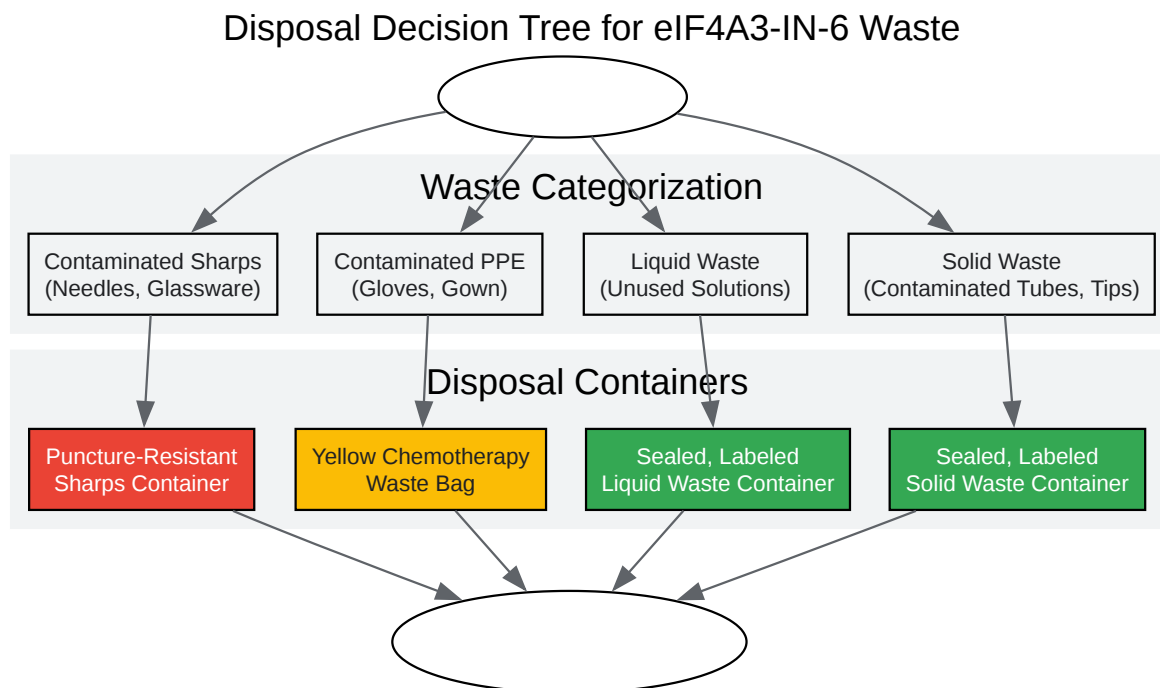
Caption: Workflow for Handling eIF4A3-IN-6

Detailed Handling Steps:

- Preparation:
 - Work within a certified chemical fume hood or a Class II Biosafety Cabinet to prevent inhalation of dust or aerosols.[5]
 - Ensure a safety shower and eyewash station are readily accessible.[2]
 - Assemble all necessary equipment and reagents before starting.
- Donning PPE:
 - Put on two pairs of chemotherapy gloves, a protective gown, and safety goggles.[4]
- Handling the Compound:
 - Avoid the formation of dust and aerosols.[2]
 - If weighing the solid form, do so carefully within the containment area.
 - When dissolving, add the solvent to the compound slowly to prevent splashing.
- Post-Handling:
 - Thoroughly decontaminate all surfaces and equipment after use.
 - Wash hands thoroughly after removing gloves.[2]

Disposal Plan: Waste Management Protocol

Due to its high aquatic toxicity, **eIF4A3-IN-6** and all associated waste must be disposed of as hazardous chemical waste.[2] Do not dispose of this material down the drain or in general waste.



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Caption: Disposal Decision Tree for **eIF4A3-IN-6** Waste

Disposal Steps:

- Segregation:
 - Sharps: All contaminated needles, syringes, and broken glass must be placed in a designated, puncture-resistant sharps container labeled "Chemotherapy Waste."
 - Solid Waste: Contaminated items such as pipette tips, tubes, and vials should be disposed of in a designated, sealed container for solid hazardous waste.
 - PPE: Used gloves, gowns, and other disposable PPE should be placed in a yellow chemotherapy waste bag.
 - Liquid Waste: Unused solutions containing **eIF4A3-IN-6** must be collected in a sealed, clearly labeled, and leak-proof container.

- Final Disposal:
 - All waste streams must be disposed of through an approved hazardous waste disposal facility in accordance with institutional, local, and national regulations.[2][6]

By adhering to these guidelines, researchers can safely handle **eIF4A3-IN-6** while minimizing personal risk and environmental impact. Always consult your institution's specific safety protocols and the full Safety Data Sheet (SDS) before beginning any work.

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